

Personal protective equipment for handling Disperse Red 60

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Compound of Interest

Compound Name: *Disperse Red 60*

Cat. No.: *B082247*

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Essential Safety and Handling Guide for Disperse Red 60

This guide provides crucial safety and logistical information for the handling and disposal of **Disperse Red 60** (CAS No. 17418-58-5) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Disperse Red 60 is a fine, deep-red powder that is insoluble in water.^{[1][2][3]} It is classified as a skin sensitizer and may cause an allergic skin reaction.^{[4][5][6]} Adherence to the safety protocols outlined below is essential to minimize exposure and ensure safe laboratory operations.

Quantitative Safety Data

The following table summarizes key quantitative data for **Disperse Red 60**. It is important to note that specific occupational exposure limits (OELs) have not been established. Therefore, exposure should be kept to a minimum.

Parameter	Value	Reference
Toxicity to Fish	LC50 - Oncorhynchus mykiss (Rainbow trout) - ca. 485 mg/L - 96 h	[4]
Toxicity to Aquatic Invertebrates	EC50 - Daphnia magna (Water flea) - > 100 mg/L - 48 h	[4]
Toxicity to Algae	EC50 - Desmodesmus subspicatus (Green algae) - ca. 19 mg/L - 72 h	[4]
Toxicity to Microorganisms	IC50 - Activated sludge - > 1000 mg/L - 3 h	[4]
Water Solubility	< 1 mg/mL at 20 °C (68 °F)	[4][7]
Partition Coefficient (n-octanol/water)	log Pow = ca. 1.766 at 20 °C	[4][6]

Personal Protective Equipment (PPE) Protocol

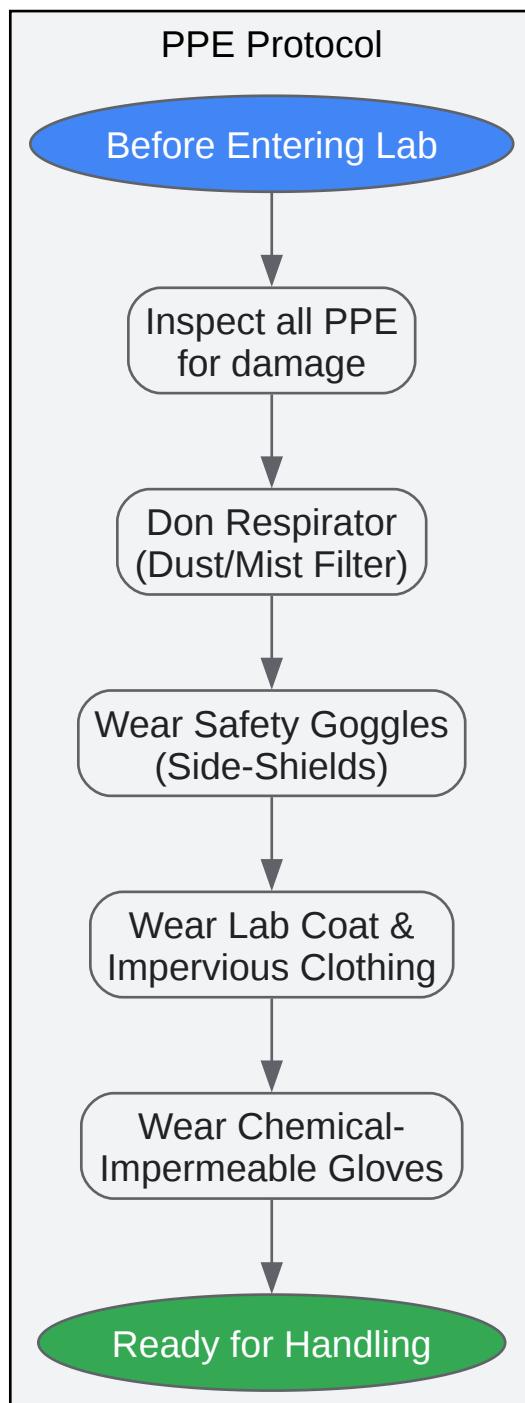
A multi-layered approach to personal protection is mandatory when handling **Disperse Red 60** to prevent skin contact, inhalation, and eye contact.[4][6]

Required PPE:

- Respiratory Protection: When handling the powder (e.g., weighing, transferring), a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter is required.[3][7] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[4][6]
- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4][6]
- Hand Protection: Chemical-impermeable gloves (e.g., nitrile rubber) that satisfy EU Directive 89/686/EEC and the EN 374 standard must be worn.[4] Gloves should be inspected before use and disposed of properly after handling the chemical.[4]

- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For operations with a higher risk of exposure, fire/flame resistant and impervious clothing is recommended.
[\[4\]](#)[\[6\]](#)

PPE Workflow Diagram



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Caption: Personal Protective Equipment (PPE) donning sequence.

Experimental Protocol: Safe Handling of Disperse Red 60

This protocol details the step-by-step procedure for safely handling **Disperse Red 60** powder in a laboratory setting.

Objective: To safely weigh and prepare a solution of **Disperse Red 60** while minimizing personnel exposure and preventing contamination.

Materials:

- **Disperse Red 60** powder
- Appropriate solvent (e.g., dichloromethane)[[1](#)]
- Chemical fume hood
- Analytical balance
- Spatula
- Weighing paper or boat
- Beakers and graduated cylinders
- Magnetic stirrer and stir bar
- Wash bottle with solvent
- Waste container for solid waste
- Waste container for liquid waste
- Decontamination solution (e.g., soap and water)

Procedure:**• Preparation:**

- Ensure the chemical fume hood is certified and functioning correctly.
- Gather all necessary materials and place them inside the fume hood to contain any potential spills.
- Don all required PPE as specified in the PPE Protocol.

• Weighing the Compound:

- Perform all manipulations of the solid powder within the fume hood.[\[4\]](#)
- Place a weighing boat on the analytical balance and tare it.
- Carefully use a clean spatula to transfer the desired amount of **Disperse Red 60** powder to the weighing boat. Avoid generating dust.[\[4\]](#)[\[6\]](#)
- Once the desired mass is obtained, securely close the primary container of **Disperse Red 60**.

• Preparing the Solution:

- Place a beaker containing the appropriate volume of solvent on a magnetic stirrer inside the fume hood.
- Carefully add the weighed **Disperse Red 60** powder to the solvent.
- Use a small amount of solvent to rinse the weighing boat and spatula to ensure a complete transfer.
- Activate the magnetic stirrer to dissolve the compound.

• Post-Handling and Decontamination:

- Wipe down the spatula, balance, and any surfaces inside the fume hood that may have been contaminated using a damp cloth.
- Dispose of all contaminated disposables (e.g., weighing boat, gloves, wipes) in the designated solid hazardous waste container.[3]
- Storage:
 - Store the primary container of **Disperse Red 60** in a cool, dry, well-ventilated area, away from incompatible materials and sources of ignition.[4][7][8] The recommended storage temperature is between 10°C and 30°C.[8][9]

Operational and Disposal Plan

A clear plan for spills, emergencies, and routine disposal is critical for laboratory safety.

Spill Response

- Evacuate: Evacuate non-essential personnel from the immediate area.[4]
- Communicate: Alert laboratory personnel and the safety officer of the spill.
- Assess: Evaluate the extent of the spill from a safe distance.
- Contain (for small spills):
 - If the spill is small and you are trained to handle it, ensure you are wearing appropriate PPE.
 - Dampen the spilled solid material with water to prevent dust from becoming airborne.[10]
 - Use absorbent paper dampened with water to pick up the material.[3][10]
 - Collect the contaminated material and place it in a sealed, labeled container for hazardous waste disposal.[3][4]
- Decontaminate: Clean the spill area thoroughly with soap and water.[3][10]

First Aid Measures

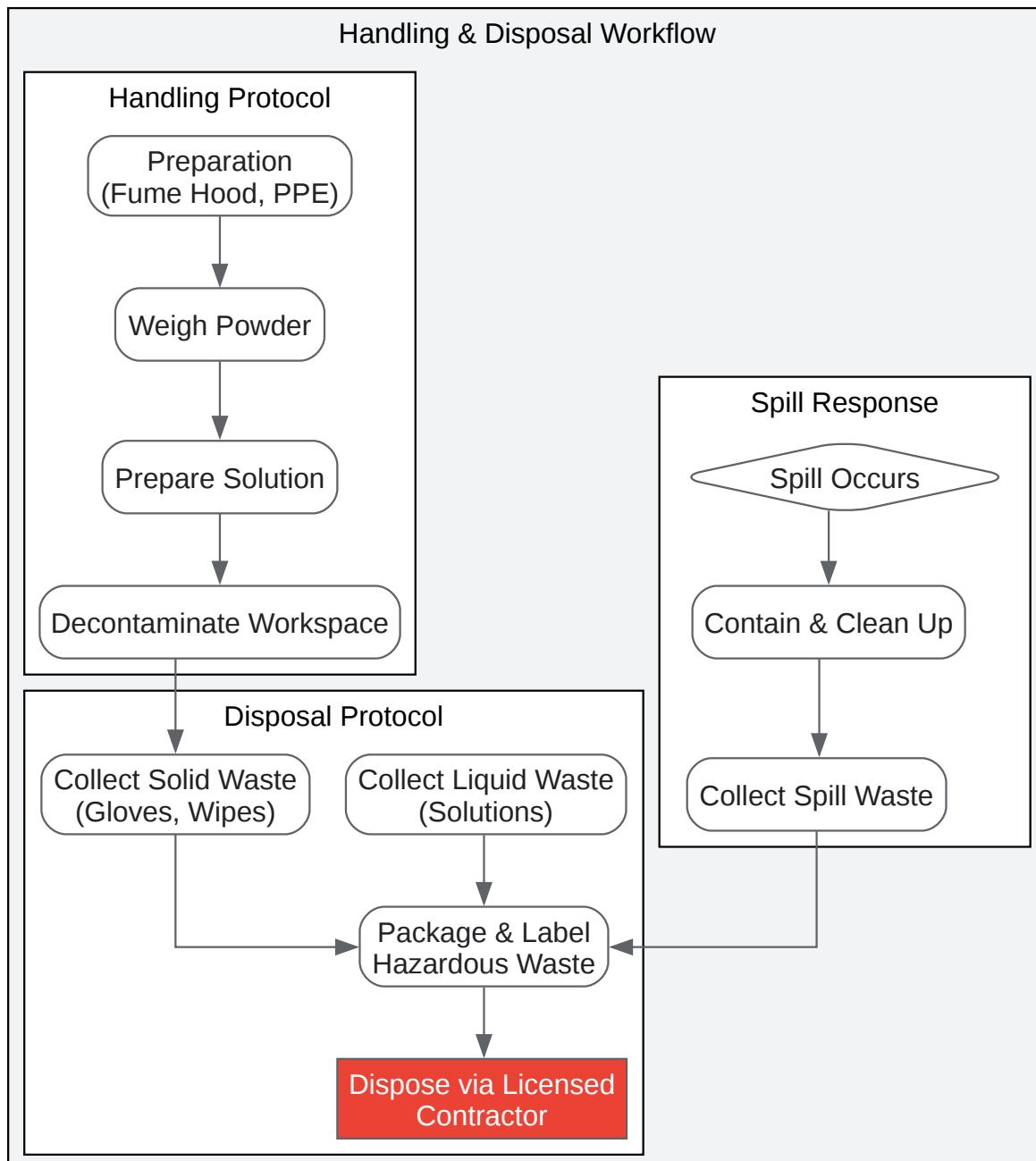
- Skin Contact: Immediately remove contaminated clothing.[3][4] Wash the affected skin area with plenty of soap and water.[3][4] If skin irritation or a rash occurs, seek medical attention.[4][6]
- Eye Contact: Immediately flush eyes with plenty of pure water for at least 15 minutes, removing contact lenses if present.[3][4] Seek immediate medical attention.
- Inhalation: Move the person to fresh air.[3][4] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
- Ingestion: Rinse the mouth with water.[4] Do not induce vomiting.[4] Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[4][6]

Disposal Plan

All waste containing **Disperse Red 60** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solid materials (e.g., gloves, weighing paper, absorbent pads) in a clearly labeled, sealed, and vapor-tight plastic bag or container.[3]
- Liquid Waste: Collect all solutions containing **Disperse Red 60** in a labeled, sealed, and appropriate hazardous waste container.
- Final Disposal: Dispose of all waste through a licensed chemical destruction facility or by controlled incineration with flue gas scrubbing, in accordance with all local, state, and federal regulations.[4] Do not discharge into drains or the environment.[4]

Handling and Disposal Workflow

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References

- 1. Disperse Red 60 - Wikipedia [en.wikipedia.org]
- 2. Disperse Red 60 CAS#: 17418-58-5 [m.chemicalbook.com]
- 3. Disperse Red 60 | C20H13NO4 | CID 28531 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemicalbook.com [chemicalbook.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. echemi.com [echemi.com]
- 7. echemi.com [echemi.com]
- 8. What are the storage conditions for Disperse Red 60? - Blog [etowndyes.com]
- 9. Disperse Red 60 | 17418-58-5 | FD40629 | Biosynth [biosynth.com]
- 10. DISPERSE RED 60 | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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